

Vactosertib toxicity profile compared to other kinase inhibitors

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Vactosertib

CAS No.: 1352608-82-2

Cat. No.: S549105

Get Quote

Vactosertib Safety Profile at a Glance

Safety Parameter	Observed Incidence in Phase 1b Trial (N=20)	Common Adverse Events (Grades 1-3)	Dose-Limiting Toxicities (DLTs) & Serious Adverse Events (SAEs)
Overall Tolerability	Well-tolerated at all doses with a manageable adverse event profile [1] [2]	Fatigue, decreased white blood cell count (55% Gr3), decreased neutrophil count (20% Gr4) [2]	One DLT (Grade 4 hepatotoxicity); No treatment-related deaths [2]
Maximum Tolerated Dose (MTD)	200 mg orally, twice daily [1] [2]	-	-

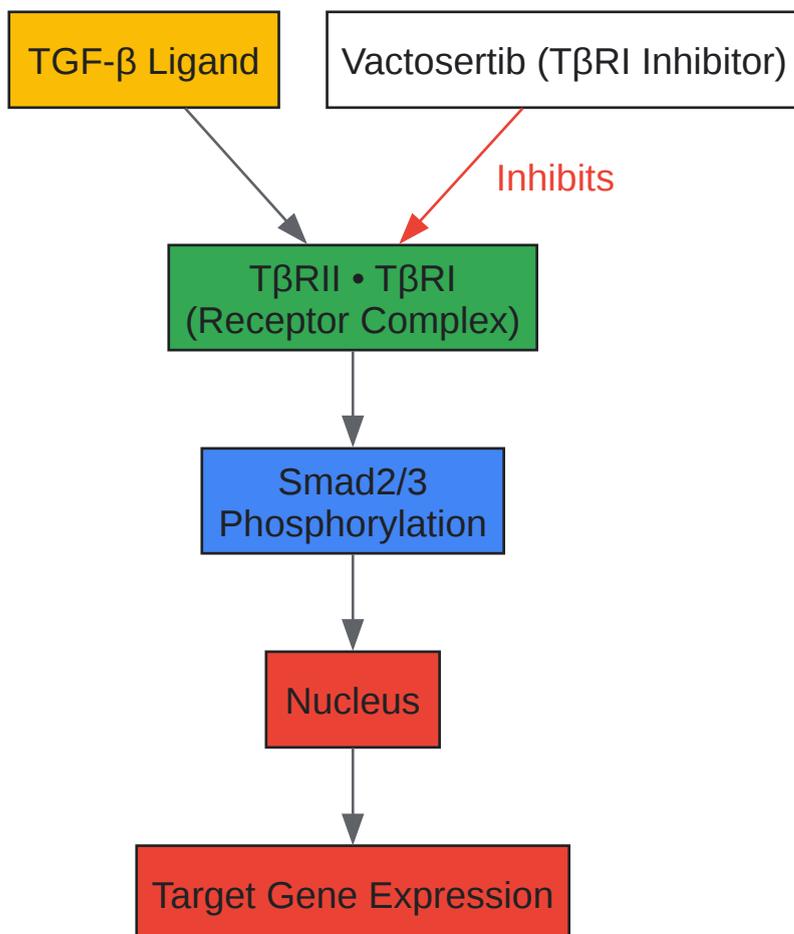
Key Clinical Trial Methodology

The safety data in the table above was generated under a specific and rigorous clinical protocol. Understanding the methodology is crucial for interpreting the results.

- **Trial Design:** This was a **phase 1b, single-arm, dose-escalation study** following a classical "3+3" design. The primary endpoints were safety, tolerability, and determining the Maximum Tolerated Dose (MTD) [1] [2].
- **Patient Population:** The trial enrolled heavily pre-treated patients with relapsed and/or refractory multiple myeloma who had received at least two prior lines of therapy [1].
- **Dosing Schedule:** **Vactosertib** was administered orally for five consecutive days followed by a two-day rest, each week of a 28-day cycle. It was given in combination with pomalidomide (4 mg daily on days 1-21) [1] [2].
- **Safety Monitoring:** Adverse events were systematically categorized and graded for severity according to the **Common Terminology Criteria for Adverse Events (CTCAE) version 4.0** [1].

Mechanistic Basis for Vactosertib's Toxicity Profile

Vactosertib's safety and toxicity patterns are directly linked to its targeted inhibition of the TGF- β signaling pathway, which differs from the targets of most other kinase inhibitors. The following diagram illustrates this pathway and the point of **vactosertib's** intervention.



Click to download full resolution via product page

This targeted action leads to specific physiological effects:

- **Immuno-Modulatory Effects:** By blocking TGF- β 's immunosuppressive signals in the tumor microenvironment, **vactosertib** can **reinvigorate T-cell fitness and cytotoxic activity** [1] [2] [3]. This mechanism is distinct from kinase inhibitors that directly target tumor cell proliferation.
- **Distinct Toxicity Patterns:** The toxicity profile is dominated by manageable cytopenias (low blood cell counts) and fatigue [2]. It generally lacks the severe off-target effects, such as the specific hepatotoxicity linked to certain ROS1 inhibitors or the pronounced cardiovascular issues associated with some other kinase inhibitor classes [4].

Comparative Context with Other Kinase Inhibitors

While a direct, quantitative meta-analysis for **vactosertib** across all cancer types is not yet available, placing its known profile in the context of other kinase inhibitor classes highlights its distinct nature.

- **Contrast with ROS1 TKIs:** A meta-analysis of ROS1 tyrosine kinase inhibitors (TKIs) like entrectinib and lorlatinib shows they have high rates of systemic all-grade adverse events (90-99%) and notable specific toxicities such as dizziness, edema, and hepatotoxicity [4]. **Vactosertib's** reported safety profile, in its specific trial context, does not highlight these same patterns.
- **Contrast with BCR-ABL TKIs:** Patient-reported outcomes for chronic myeloid leukemia (CML) treatments reveal a high burden of low-grade but chronic symptoms with inhibitors like imatinib, dasatinib, and nilotinib, including fatigue, muscle pain, and skin problems [5]. This underscores the importance of quality-of-life tolerability, an area where **vactosertib's** manageable profile in trials appears promising.

Key Takeaways for Researchers

- **Favorable Early Profile:** In the phase 1b setting, **vactosertib** combined with pomalidomide showed a **manageable safety profile** with a defined MTD and no unexpected serious toxicities [1] [2].
- **Mechanism-Driven Tolerability:** Its unique action on the TGF- β pathway may contribute to a different toxicity signature compared to proliferation-targeted kinase inhibitors, potentially offering a better therapeutic window in combination regimens [3].
- **Ongoing Evaluation:** The safety and efficacy of **vactosertib** are being further investigated in ongoing clinical trials for various solid tumors and hematologic malignancies [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , a novel TGF- β 1 type I receptor Vactosertib ... kinase inhibitor [pmc.ncbi.nlm.nih.gov]
2. The TGF β type I receptor kinase in combination... inhibitor vactosertib [nature.com]
3. Novel therapies emerging in oncology to target the TGF- β pathway [jhoonline.biomedcentral.com]
4. Toxicity profiles of ROS1 tyrosine kinase inhibitors in ... [frontiersin.org]
5. Patient-reported toxicity symptoms during tyrosine kinase ... [pmc.ncbi.nlm.nih.gov]
6. Co-treatment with Vactosertib, a Novel, Orally Bioavailable ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Vactosertib toxicity profile compared to other kinase inhibitors].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b549105#vactosertib-toxicity-profile-compared-to-other-kinase-inhibitors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com